

Solubility of 4-Methyl-2-pentanone in aqueous and organic solvents

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Compound of Interest

Compound Name: 4-Methyl-2-pentanone

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Solubility Profile of 4-Methyl-2-pentanone: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility of **4-methyl-2-pentanone**, also known as methyl isobutyl ketone (MIBK), in a range of aqueous and organic solvents. This document is intended to be a valuable resource for researchers, scientists, and professionals in drug development who utilize **4-methyl-2-pentanone** in their work.

Core Physical and Chemical Properties

4-Methyl-2-pentanone is a colorless liquid with a characteristic sweet, ketonic odor.^[1] It is a versatile organic solvent used in a wide array of applications, including as a solvent for paints, lacquers, and varnishes, as well as in extraction processes.^[1]

Quantitative Solubility Data

The solubility of **4-methyl-2-pentanone** has been determined in various solvents. The following table summarizes the available quantitative data for easy comparison.

Solvent	Chemical Formula	Solubility	Temperature (°C)
Water	H ₂ O	14.1 - 20 g/L[1][2][3][4]	20
Ethanol	C ₂ H ₅ OH	Miscible[5][6][7][8]	Not Specified
Diethyl Ether	(C ₂ H ₅) ₂ O	Miscible[5][6][7][8]	Not Specified
Acetone	(CH ₃) ₂ CO	Miscible[5][6][7][8]	Not Specified
Benzene	C ₆ H ₆	Miscible[5][6][7][8]	Not Specified
Chloroform	CHCl ₃	Miscible[6][7][8]	Not Specified
Propylene Glycol	C ₃ H ₈ O ₂	Soluble[1][3]	Not Specified
Glycerin	C ₃ H ₈ O ₃	Soluble[1][3]	Not Specified
Oils	Not Applicable	Miscible[1][3]	Not Specified

Note: "Miscible" indicates that the two liquids are completely soluble in each other at all proportions. "Soluble" indicates that **4-methyl-2-pentanone** dissolves in the solvent, but quantitative data on the exact extent of solubility was not specified in the reviewed literature.

Experimental Protocol for Solubility Determination

The following is a generalized methodology for determining the solubility of a liquid like **4-methyl-2-pentanone** in a given solvent. This protocol is based on standard laboratory practices for solubility testing.

Objective: To quantitatively determine the concentration of **4-methyl-2-pentanone** in a saturated solution of a selected solvent at a specified temperature.

Materials:

- **4-Methyl-2-pentanone** (high purity)
- Selected solvent (high purity)
- Thermostatically controlled water bath or incubator

- Calibrated flasks or vials with airtight seals
- Magnetic stirrer and stir bars
- Analytical balance
- Gas chromatograph (GC) with a suitable detector (e.g., Flame Ionization Detector - FID) or other appropriate analytical instrument
- Syringes and filters

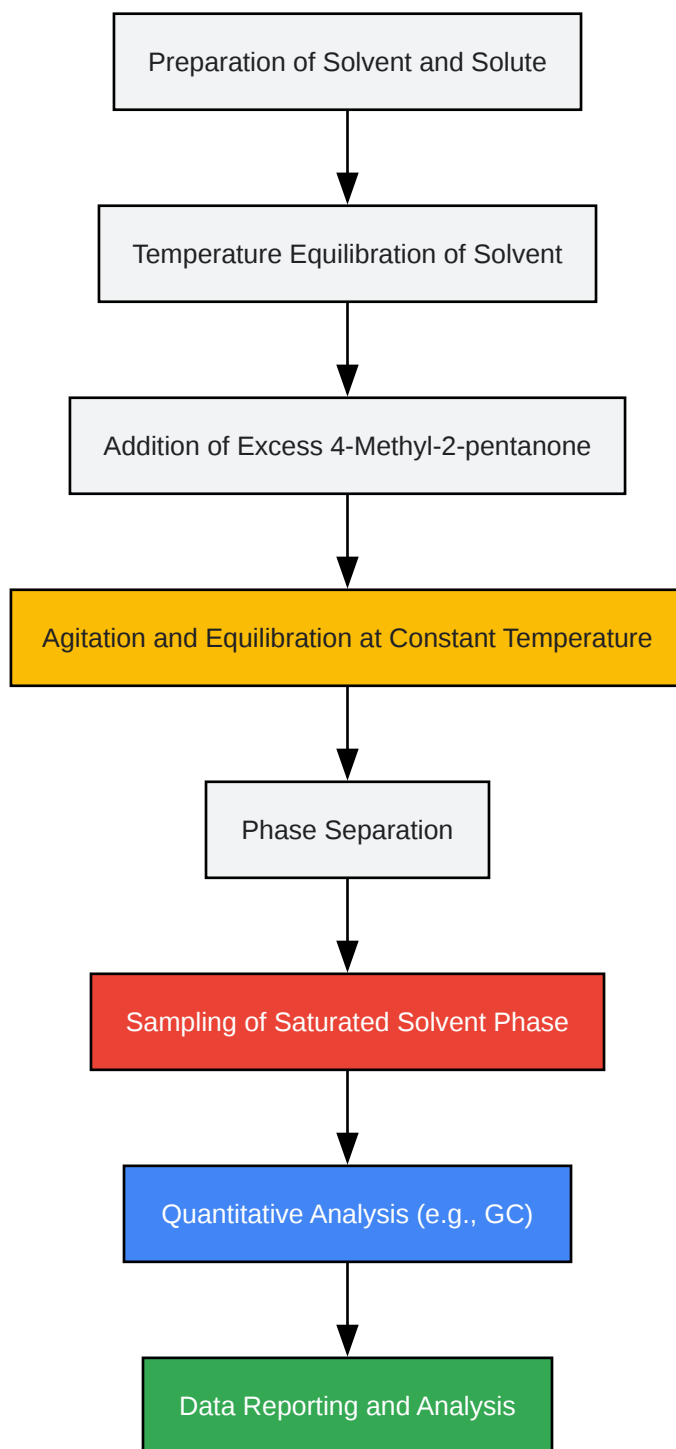
Procedure:

- **Preparation of Solvent System:** Add a known volume of the selected solvent to a series of flasks or vials.
- **Temperature Equilibration:** Place the flasks/vials containing the solvent in a thermostatic water bath set to the desired experimental temperature (e.g., 20°C). Allow the solvent to equilibrate for a sufficient period.
- **Addition of Solute:** Add an excess amount of **4-methyl-2-pentanone** to each flask/vial. The excess is crucial to ensure that a saturated solution is formed.
- **Equilibration:** Seal the flasks/vials tightly and agitate the mixtures using a magnetic stirrer at a constant speed. The agitation should be vigorous enough to ensure thorough mixing but not so vigorous as to cause emulsification. The system should be allowed to equilibrate for a predetermined period (e.g., 24-48 hours) to ensure that saturation is reached.
- **Phase Separation:** After equilibration, stop the agitation and allow the mixture to stand undisturbed in the thermostatic bath for a period to allow for the separation of the undissolved **4-methyl-2-pentanone** phase.
- **Sampling:** Carefully withdraw an aliquot of the saturated solvent phase using a syringe. It is critical to avoid drawing any of the undissolved solute. The use of a syringe filter is recommended to remove any suspended micro-droplets.

- Analysis: Analyze the collected sample using a pre-calibrated analytical method, such as gas chromatography, to determine the concentration of **4-methyl-2-pentanone**.
- Data Reporting: Express the solubility as grams of solute per liter of solvent (g/L) or other appropriate units. The experiment should be repeated multiple times to ensure the reproducibility of the results.

Experimental Workflow

The following diagram illustrates the key steps in the experimental determination of the solubility of **4-methyl-2-pentanone**.



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Workflow for determining the solubility of **4-methyl-2-pentanone**.

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References

- 1. filab.fr [filab.fr]
- 2. Water Solubility | Scymaris [scymaris.com]
- 3. 4-Methyl-2-pentanone | 108-10-1 [chemicalbook.com]
- 4. 4-Methyl-2-Pentanone CAS 108-10-1 | MX1301 [merckmillipore.com]
- 5. chembk.com [chembk.com]
- 6. 4-Methyl-2-pentanone, HPLC Grade, 99+% | Fisher Scientific [fishersci.ca]
- 7. 4-Methyl-2-pentanone, 99% | Fisher Scientific [fishersci.ca]
- 8. 4-Methyl-2-pentanone, ACS, 98.5+% | Fisher Scientific [fishersci.ca]
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